

## Decoding the Identity: IUPAC Nomenclature

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### Compound of Interest

Compound Name: *Perfluoromethyldiethylamine*

CAS No.: *758-48-5*

Cat. No.: *B1596663*

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The systematic name for **perfluoromethyldiethylamine**, according to the International Union of Pure and Applied Chemistry (IUPAC), is 1,1,2,2,2-pentafluoro-N-(1,1,2,2,2-pentafluoroethyl)-N-(trifluoromethyl)ethanamine[1][2][3]. This name is derived following a specific set of rules for naming complex organic molecules, particularly those that are heavily substituted, such as perfluorinated compounds.

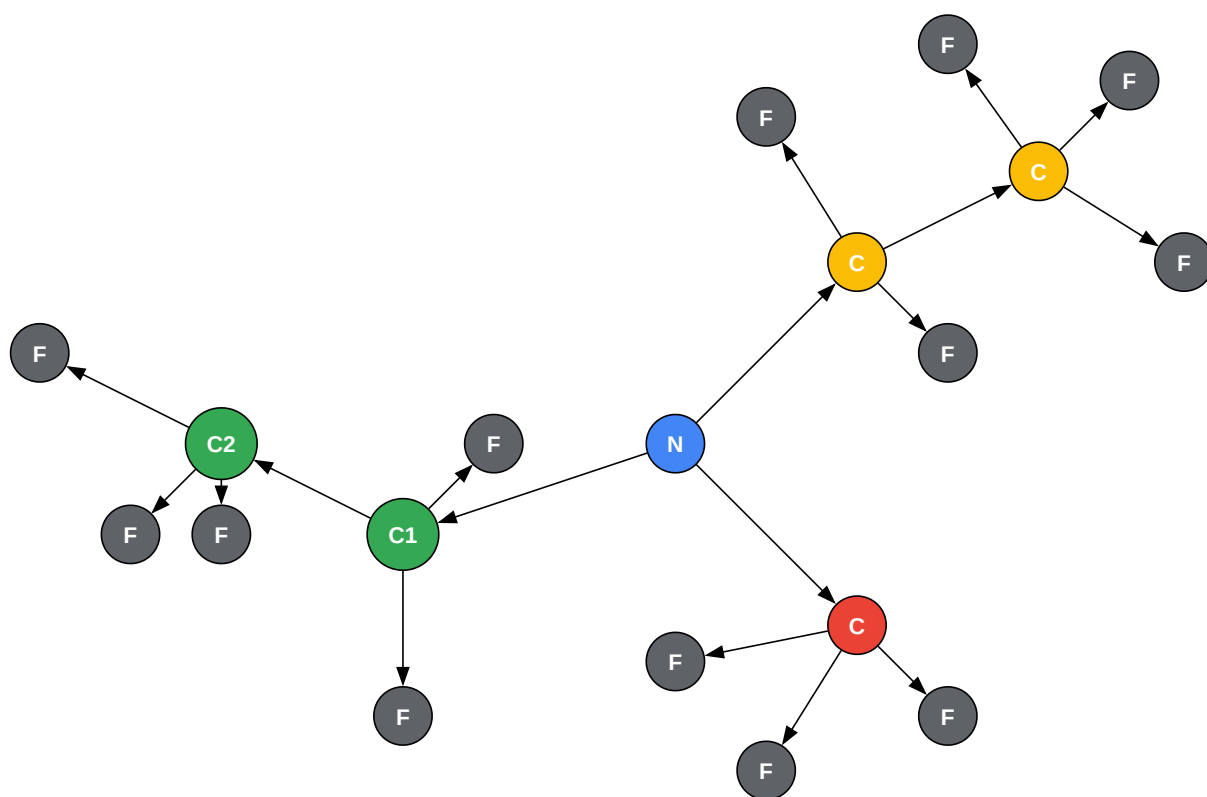
The naming process begins by identifying the longest continuous carbon chain that contains the principal functional group, which in this case is the amine. In **perfluoromethyldiethylamine**, there are two identical ethyl groups and one methyl group attached to the nitrogen atom. The parent alkane is therefore ethane, and the parent amine is ethanamine.

One of the pentafluoroethyl groups is chosen as the parent chain. The other pentafluoroethyl group and the trifluoromethyl group are then treated as substituents on the nitrogen atom of the ethanamine. The locant "N" is used to indicate that these groups are attached to the nitrogen.

The positions of the fluorine atoms on the parent ethyl chain and the substituent ethyl group are indicated by numbers. Since all hydrogens are replaced by fluorine, we have "pentafluoro" for the ethyl groups and "trifluoromethyl" for the methyl group.

## Visualizing the Structure for IUPAC Nomenclature

The following diagram illustrates the structure of **perfluoromethyldiethylamine**, with the parent chain and substituents color-coded to clarify the IUPAC naming convention.



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Caption: Structure of **Perfluoromethyldiethylamine** for IUPAC Naming.

## Physicochemical Properties

**Perfluoromethyldiethylamine** is a colorless liquid with properties that are characteristic of perfluorinated compounds, such as high density, low surface tension, and high chemical and thermal stability. These properties are summarized in the table below.

Property	Value
Molecular Formula	C <sub>5</sub> F <sub>13</sub> N
Molar Mass	321.04 g/mol [1][3]
CAS Registry Number	758-48-5[1][3]
Appearance	Colorless liquid[1]
Density	1.79 g/mL at 25 °C[1]
Boiling Point	45–47 °C[1]
Melting Point	-123.0 °C[2]
Refractive Index	1.25 at 25 °C[1]

Due to the strong electron-withdrawing effect of the fluorine atoms, perfluorinated amines like **perfluoromethyldiethylamine** are non-basic, a significant deviation from their hydrocarbon counterparts[1][2].

## Synthesis of Perfluoromethyldiethylamine

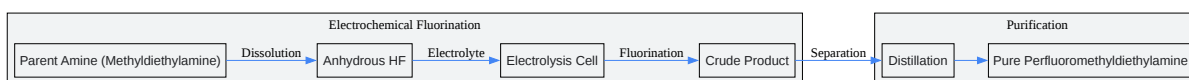
The primary industrial method for the synthesis of perfluoroalkylamines is through electrochemical fluorination (ECF) of the corresponding hydrocarbon amine.[2] This process involves dissolving the parent amine in anhydrous hydrogen fluoride, which serves as both the solvent and the source of fluorine. An electric current is then passed through the solution, leading to the substitution of all hydrogen atoms with fluorine atoms.

## Generalized Experimental Protocol for Electrochemical Fluorination

- **Preparation of the Electrolyte:** The parent amine (methyldiethylamine) is dissolved in anhydrous hydrogen fluoride to form the electrolyte solution.
- **Electrolysis:** The electrolysis is carried out in a specialized electrochemical cell, typically with nickel anodes. A direct current is applied across the electrodes.
- **Fluorination Reaction:** At the anode, the amine undergoes oxidative fluorination, where hydrogen atoms are progressively replaced by fluorine atoms.
- **Product Separation:** The crude perfluorinated product is collected and purified, often through distillation, to separate it from byproducts and residual starting materials.

## Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **perfluoromethyldiethylamine** via electrochemical fluorination.



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Caption: Generalized workflow for the synthesis of **perfluoromethyldiethylamine**.

## Applications in Science and Industry

The unique properties of **perfluoromethyldiethylamine**, such as its chemical inertness, high thermal stability, and excellent dielectric properties, make it a valuable material in several high-tech applications.

- **Heat Transfer Fluids:** It is used as a heat transfer fluid in the electronics industry, particularly in the manufacturing of semiconductors where precise temperature control is crucial.<sup>[1]</sup>

- **Electronic Testing:** Its inertness and high dielectric strength make it suitable as a liquid medium for the testing of electronic components.[1]
- **Artificial Blood:** **Perfluoromethyldiethylamine** has been a component of Fluosol, an artificial blood substitute. This application leverages the high solubility of gases like oxygen and carbon dioxide in perfluorinated compounds, along with their low toxicity.[2]
- **Coolants:** It is also a component of Fluorinert™ electronic liquids, which are used for direct immersion cooling of high-performance electronics, such as CPUs in supercomputers.[2]

## Safety and Environmental Considerations

Perfluoroalkylamines are generally characterized by their low toxicity.[2] However, like many per- and polyfluoroalkyl substances (PFAS), there are growing concerns about their environmental persistence. While detailed toxicity profiles for **perfluoromethyldiethylamine** are not extensively available in public literature, the broader class of PFAS is known for its resistance to degradation.[1][4]

## References

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